

A Comprehensive Technical Guide to the Safe Handling of Dicamba-13C6

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Compound of Interest

Compound Name: Dicamba-13C6

Cat. No.: B6594488

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This document provides an in-depth technical overview of the safety, handling, and toxicological profile of **Dicamba-13C6**. Given that isotopically labeled compounds are generally assumed to have the same toxicological and hazardous properties as their unlabeled counterparts, this guide leverages data from both Dicamba and its 13C6-labeled form to provide a comprehensive safety profile. The primary physical difference is the molecular weight.

Chemical Identification and Physical Properties

Dicamba-13C6 is the isotopically labeled version of Dicamba, a selective herbicide of the benzoic acid family.^[1] The six carbon atoms in the phenyl ring have been replaced with the Carbon-13 isotope.

Table 1: Chemical and Physical Properties of **Dicamba-13C6** and Dicamba

Property	Dicamba-13C6	Dicamba (unlabeled)	References
Systematic Name	3,6-Dichloro-2-methoxybenzoic acid-(ring-13C6)	3,6-dichloro-2-methoxybenzoic acid	[2]
CAS Number	1173023-06-7	1918-00-9	[1][3]
Molecular Formula	¹³ C ₆ C ₂ H ₆ Cl ₂ O ₃	C ₈ H ₆ Cl ₂ O ₃	[4]
Molecular Weight	226.99 g/mol	221.04 g/mol	[5]
Appearance	White to brown crystalline solid; powder	White solid herbicide	[4][6]
Melting Point	112-116 °C	114-116 °C	[4]
Water Solubility	Fully soluble	Highly soluble	[7][8][9]
Vapor Pressure	Not available	18 mmHg @ 20°C (as water)	[7][8]

| Density | Not available | 1.16 - 1.18 g/cm³ |[7][8] |

Hazard Identification and Classification

Dicamba is classified as a hazardous substance. It is harmful if swallowed and can cause severe eye irritation, with the potential for permanent eye injury.[7][10]

Table 2: GHS Hazard Classification for Dicamba

Hazard Class	Category	Hazard Statement	References
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage/irritation	[11]
Skin Irritation	Category 2	Causes skin irritation	[12]

| Hazardous to the Aquatic Environment, Chronic | Category 3 | H412: Harmful to aquatic life with long lasting effects [[11] |

Signal Word: Danger or Warning[11][13]

Experimental Protocols

The toxicological data presented in this guide are typically derived from standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data reliability and comparability.

- **Acute Oral Toxicity (LD50):** This is generally determined using a method aligned with OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In this protocol, a stepwise procedure is used with a small number of animals per step. The method involves administering the test substance by gavage to fasted animals. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the test population.
- **Dermal Toxicity (LD50):** Dermal toxicity is assessed following protocols similar to OECD Test Guideline 402 (Acute Dermal Toxicity). The substance is applied to a shaved area of the skin of the test animals (often rabbits or rats) for 24 hours. The animals are then observed for 14 days for signs of toxicity and mortality at the site of application and systemically.[1]
- **Eye Irritation:** The potential for eye irritation is evaluated using methods like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). A small amount of the test substance is

applied to one eye of an experimental animal (typically a rabbit). The eyes are examined and scored for irritation (redness, swelling, discharge) at specific intervals for up to 21 days.[1]

- Aquatic Toxicity (LC50): The acute toxicity to fish is often determined using OECD Test Guideline 203 (Fish, Acute Toxicity Test). Fish (such as rainbow trout or bluegill sunfish) are exposed to various concentrations of the chemical in water for a 96-hour period.[9][14] Mortality is recorded at 24, 48, 72, and 96 hours, and the concentration that is lethal to 50% of the fish (LC50) is calculated.[9][14]

Toxicology and Ecotoxicology Data

Human Health Toxicology Symptoms of poisoning following ingestion may include loss of appetite, vomiting, muscle weakness, slowed heart rate, and shortness of breath.[1][14] In severe cases, effects on the central nervous system, metabolic acidosis, and renal failure have been reported.[1] Inhalation can cause irritation to the nose, throat, and lungs.[6]

Table 3: Acute Toxicity Data for Dicamba

Test	Species	Route	Value	Classification	References
LD50	Rat	Oral	757 - 1707 mg/kg	Moderately Toxic	[14]
LD50	Mouse	Oral	1190 mg/kg	Moderately Toxic	[14]
LD50	Rabbit	Oral	2000 mg/kg	Moderately Toxic	[14]
LD50	Guinea Pig	Oral	566 - 3000 mg/kg	Moderately Toxic	[14]
LD50	Rat	Dermal	> 2000 mg/kg	Low Toxicity	[1]

| LC50 | Rat | Inhalation | > 9.6 mg/L/4hrs | Low Toxicity |[9] |

Environmental Toxicology (Ecotoxicity) Dicamba is highly mobile in soil and has the potential to contaminate groundwater.[9][15] It has a half-life in soil of 1 to 4 weeks.[9][15] It is considered

harmful to aquatic life with long-lasting effects.[11]

Table 4: Ecotoxicity Data for Dicamba

Test	Species	Duration	Value	Classification	References
LD50	Mallard Duck	Acute Oral	2090 mg/kg	Non-toxic	[11]
LC50	Rainbow Trout	96-hour	135.4 mg/L	Slightly Toxic	[14]
LC50	Bluegill Sunfish	96-hour	135.3 mg/L	Slightly Toxic	[14]

| EC50 | Daphnia magna | 48-hour | 110 mg/L | Slightly Toxic |[9] |

Handling, Storage, and Personal Protection

Handling:

- Use only in a well-ventilated area or under a chemical fume hood.[16]
- Avoid contact with eyes, skin, and clothing.[16][17]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[7][18]
- Do not reuse containers.[16]
- Keep away from heat, sparks, and flame.[12]

Storage:

- Store in the original, tightly closed container in a cool, dry, and well-ventilated area.[12][16]
- Store away from children, food, feedstuffs, and incompatible materials such as strong acids and oxidizing agents.[13][16]

- Groundwater contamination may be reduced by diking and flooring of permanent liquid bulk storage sites with an impermeable material.[16]

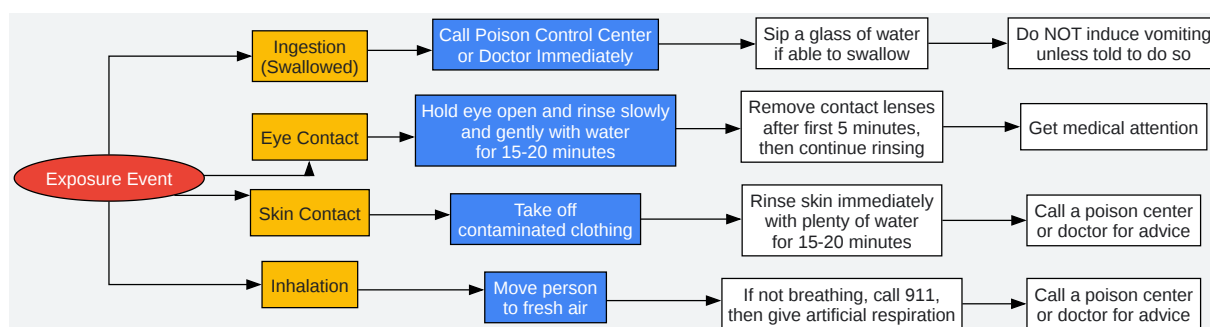
Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety glasses, goggles, or a face shield.[8][16]
- Skin Protection: Wear a long-sleeved shirt, long pants, and chemical-resistant gloves (e.g., butyl rubber, nitrile rubber >14 mils, neoprene, or PVC).[12][17]
- Respiratory Protection: If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH/MSHA-approved respirator.[7][8] For handlers of certain formulations, a dust/mist filtering respirator may be required.[19]

Emergency Procedures and First Aid

Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[8][16]

First Aid Measures

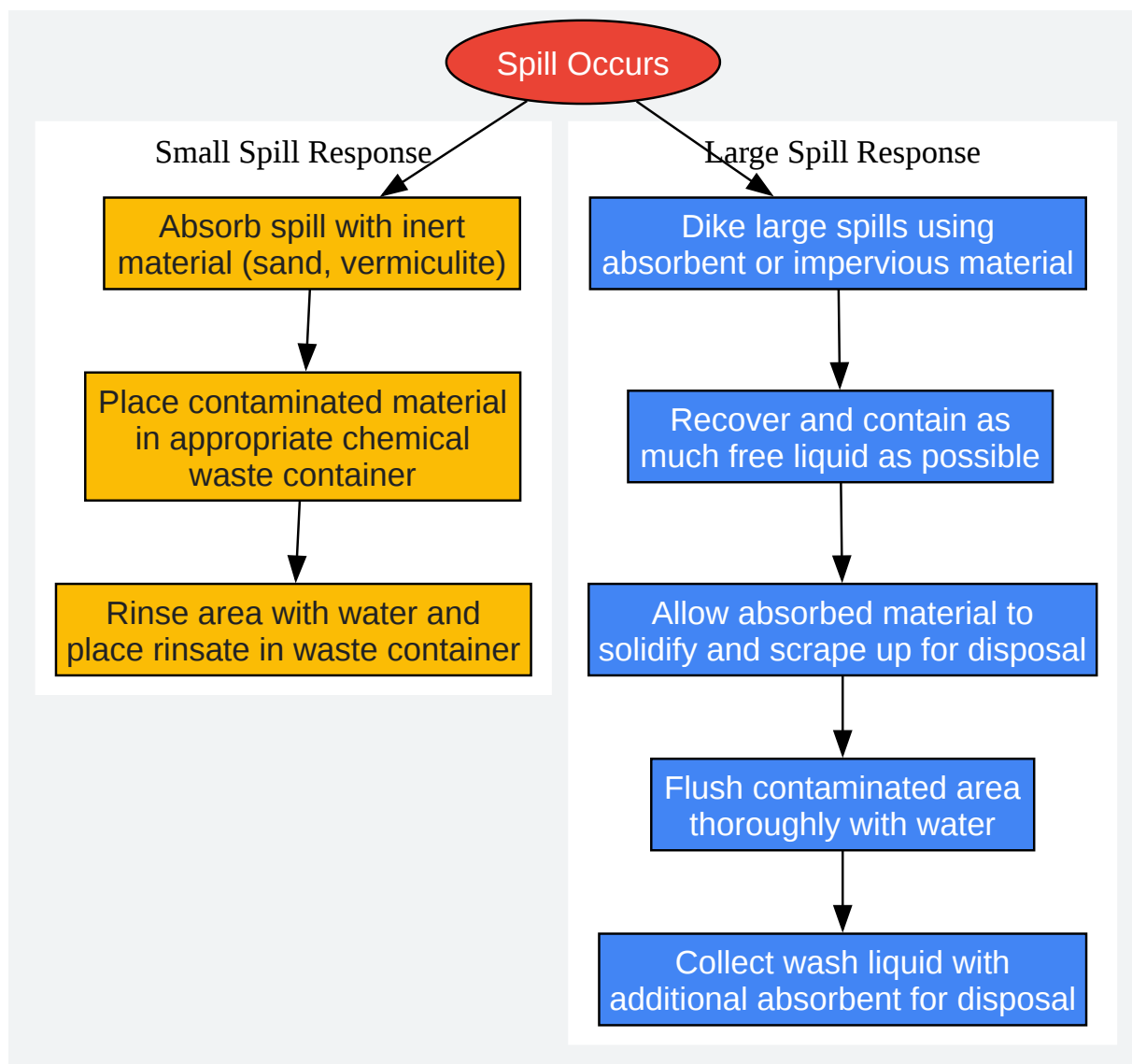


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Caption: First aid procedures for different exposure routes.

- If Swallowed: Call a poison control center or doctor immediately for treatment advice.^[7] Have the person sip a glass of water if they are able to swallow.^[7] Do not induce vomiting unless instructed to do so by a medical professional.^[7]
- If in Eyes: Hold the eye open and rinse slowly and gently with water for 15-20 minutes.^[8] Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye.^[8] ^[12] Seek immediate medical attention.^[10]^[12]
- If on Skin or Clothing: Take off contaminated clothing immediately.^[17] Rinse the skin with plenty of water for 15-20 minutes.^[13]^[17]
- If Inhaled: Move the person to fresh air.^[6]^[10] If the person is not breathing, call 911 or an ambulance, then give artificial respiration if possible.^[10]

Accidental Release Measures In the event of a spill, evacuate personnel and secure the area.^[6] Eliminate all ignition sources.^[6]



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Caption: Workflow for handling small and large spills.

- Small Spills: Absorb the spill with an inert material such as sand, vermiculite, or other non-combustible absorbent material.[7][16] Place the contaminated material into a suitable chemical waste container for disposal.[7]
- Large Spills: Dike the spill using absorbent or impervious materials like clay or sand to prevent spreading.[7][16] Recover as much free liquid as possible for reuse or disposal.[7]

Allow any absorbed material to solidify before scraping it up for disposal.[7] After removal, flush the contaminated area with water.[7]

Stability and Reactivity

- **Reactivity:** The product is stable under normal storage conditions.[7] May decompose if heated.[7][13]
- **Incompatible Materials:** Avoid contact with strong bases, ammonia, aliphatic amines, alkanolamines, isocyanates, alkylene oxides, epichlorohydrin, and oxidizing agents.[6][13]
- **Hazardous Decomposition Products:** Combustion may produce toxic fumes, including hydrogen chloride, organochloride products, and oxides of nitrogen and carbon.[7][16]

Disposal Considerations

Pesticide wastes are toxic.[16] Dispose of waste material in accordance with all applicable Federal, state, and local laws and regulations at an approved waste disposal facility.[10][16] Do not contaminate water, food, or feed by storage or disposal.[16][20] For containers, triple rinse or pressure rinse before offering for recycling or reconditioning, or puncture and dispose of in a sanitary landfill.[18]

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